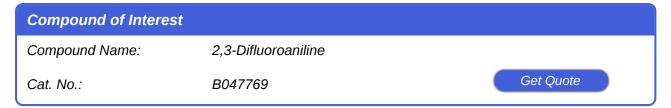


2,3-Difluoroaniline CAS number and physical properties

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An In-depth Technical Guide to 2,3-Difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Difluoroaniline** (CAS Number: 4519-40-8), a key chemical intermediate in the pharmaceutical, agrochemical, and dye industries.[1] This document outlines its core physical properties, a detailed experimental protocol for its synthesis, and its primary applications.

Core Properties of 2,3-Difluoroaniline

2,3-Difluoroaniline is a halogenated aromatic amine that presents as a colorless to light yellow or brown liquid at room temperature.[1][2] Its chemical structure, featuring two fluorine atoms on the benzene ring, imparts unique reactivity and stability, making it a valuable building block in organic synthesis.[1]

Physical and Chemical Data

The essential physical and chemical properties of **2,3-Difluoroaniline** are summarized in the table below for easy reference.



Property	Value	Source(s)
CAS Number	4519-40-8	[2][3][4][5][6]
Molecular Formula	C ₆ H ₅ F ₂ N	[2][4]
Molecular Weight	129.11 g/mol	[2][3][4]
Appearance	Colorless to brown/light orange clear liquid	[1][2]
Boiling Point	69 °C at 12 mmHg; 176.6 ± 20.0 °C at 760 mmHg	[2][5]
Density	1.274 g/mL at 25 °C; 1.28 g/cm ³	[2][3]
Refractive Index	n20/D 1.514	[3][7]
Flash Point	71 °C (159.8 °F) - closed cup	[3][7]
Solubility	Moderately soluble in organic solvents; limited solubility in water	[1]
Storage	Store at 2-8 °C in a ventilated, low-temperature, dry warehouse	[2][8]

Applications in Research and Development

2,3-Difluoroaniline serves as a crucial intermediate in the synthesis of a variety of complex molecules:

- Pharmaceutical Development: It is a key building block in the synthesis of active
 pharmaceutical ingredients (APIs). The inclusion of fluorine atoms can enhance the
 biological activity, lipophilicity, and metabolic stability of drug molecules.[1][3] For instance, it
 has been used in the synthesis of ethyl 2-arylamino-4-trifluoromethylpyrimidine-5carboxylate.[7][9]
- Agrochemicals: The compound is utilized in the formulation of pesticides and herbicides.[1]



 Dyes and Pigments: It is employed in the production of specialty dyes, where the fluorine atoms can improve color vibrancy and stability.[1]

As a chemical intermediate, **2,3-Difluoroaniline** is not typically studied for its direct interaction with biological signaling pathways. Its significance lies in the properties it imparts to the final active molecules.

Experimental Protocol: Synthesis of 2,3-Difluoroaniline

The following is a detailed methodology for the synthesis of **2,3-Difluoroaniline** from **1,2-** dibromo-**4,5-difluoro-3-nitrobenzene**, a common laboratory-scale procedure.[2]

Materials:

- 1,2-dibromo-4,5-difluoro-3-nitrobenzene (0.638 g, 2.01 mmol)
- Methanol (4 mL)
- 10% Palladium on activated carbon (Pd/C), 50% wet (48.4 mg)
- Triethylamine (6.2 mg, 0.06 mmol)
- Hydrogen gas (H₂)

Procedure:

- Dissolve 0.638 g of 1,2-dibromo-4,5-difluoro-3-nitrobenzene in 4 mL of methanol in a suitable reaction vessel.
- Add 48.4 mg of 10% Pd/C (50% wet) catalyst and 6.2 mg of triethylamine to the solution.
- Replace the atmosphere in the reaction vessel with hydrogen.
- Stir the reaction mixture at 50°C under a slight pressure of hydrogen for 2 hours.
- Monitor the reaction progress using High-Performance Liquid Chromatography (HPLC).

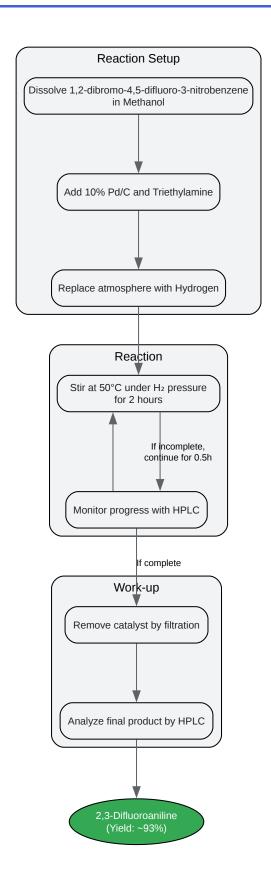


- If residual intermediate (2,3-dibromo-5,6-difluoroaniline) is present, continue the reaction under the same conditions for an additional 0.5 hours.[2]
- Once the reaction is complete, remove the catalyst by filtration.
- The resulting liquid containing **2,3-Difluoroaniline** can be analyzed by HPLC to determine the yield. A typical yield for this procedure is approximately 93%.[2]

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2,3-Difluoroaniline** as described in the experimental protocol.





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Synthesis workflow for 2,3-Difluoroaniline.



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